

Developing Novel PROTACs with Pomalidomide-C6-COOH: Application Notes and Protocols

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Compound of Interest

Compound Name: Pomalidomide-C6-COOH

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This document provides detailed application notes and protocols for the development of novel Proteolysis Targeting Chimeras (PROTACs) utilizing **Pomalidomide-C6-COOH** as a Cereblon (CRBN) E3 ligase ligand. These guidelines are intended to assist researchers in the design, synthesis, and evaluation of potent and selective protein degraders.

Introduction to Pomalidomide-Based PROTACs

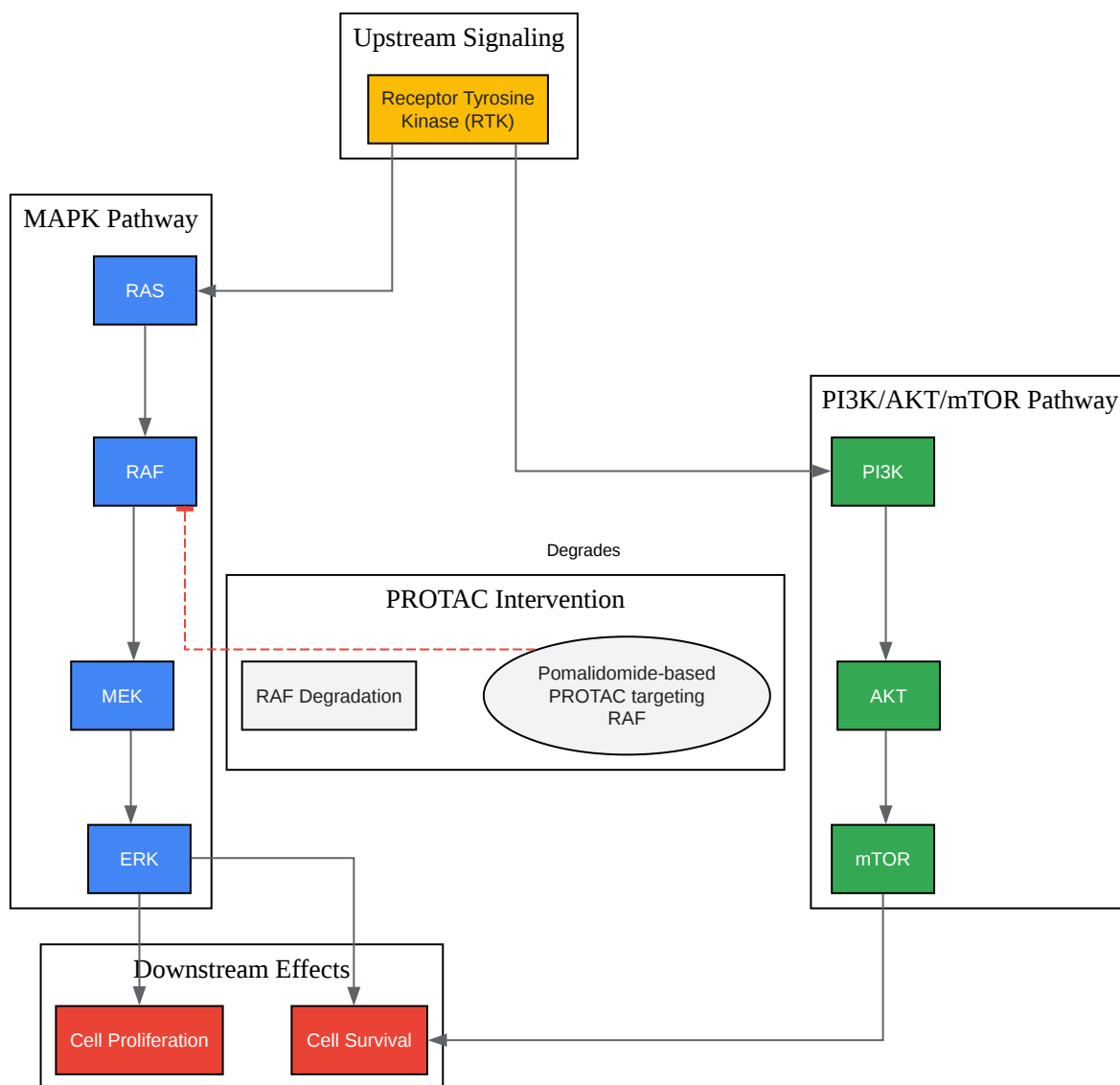
Proteolysis Targeting Chimeras (PROTACs) are heterobifunctional molecules that harness the cell's ubiquitin-proteasome system to selectively degrade target proteins.^[1] A PROTAC consists of two ligands connected by a linker: one binds to a protein of interest (POI), and the other recruits an E3 ubiquitin ligase.^{[1][2]} This induced proximity leads to the ubiquitination of the POI, marking it for degradation by the proteasome.^{[1][3]}

Pomalidomide is a well-established ligand for the Cereblon (CRBN) E3 ligase and is frequently used in PROTAC design.^[4] **Pomalidomide-C6-COOH** is a derivative of pomalidomide that incorporates a C6 carboxylic acid linker, providing a convenient point of attachment for a POI-binding ligand.^[5] This molecule serves as a foundational building block for the synthesis of CRBN-based PROTACs. Pomalidomide generally exhibits a strong binding affinity for CRBN, which can lead to more efficient ternary complex formation and subsequent protein degradation.^{[6][7]}

PROTAC Design and Synthesis Workflow

The development of a novel PROTAC is a systematic process that begins with the identification of a POI and a suitable ligand. The general workflow involves the synthesis of the PROTAC molecule, followed by a series of in vitro and cellular assays to evaluate its efficacy and mechanism of action.





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